

L-Tyrosine Derivatives: A Comparative Guide to Solubility for Enhanced Research Applications

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Compound of Interest

Compound Name: *L-Tyrosine disodium salt dihydrate*

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For researchers, scientists, and drug development professionals, achieving optimal concentrations of L-Tyrosine in aqueous solutions is a frequent challenge due to its inherently low solubility. This guide provides a comprehensive comparison of L-Tyrosine salts and dipeptides, offering a data-driven perspective on how these derivatives can overcome solubility limitations, thereby enhancing their utility in various research and biopharmaceutical applications.

L-Tyrosine, a critical amino acid in protein synthesis and a precursor to key neurotransmitters and hormones, exhibits poor solubility in water at a neutral pH, typically less than 0.5 g/L.^{[1][2]} This characteristic can significantly hinder the preparation of concentrated stock solutions for cell culture media and other experimental setups. To address this, L-Tyrosine is often chemically modified into salts or dipeptides to improve its dissolution properties. This guide will compare the solubility of L-Tyrosine with two common derivatives: L-Tyrosine disodium salt and the dipeptide L-alanyl-L-tyrosine.

Comparative Solubility Data

The solubility of L-Tyrosine and its derivatives varies significantly. The following table summarizes the available quantitative data for the solubility of L-Tyrosine, L-Tyrosine disodium

salt, and L-alanyl-L-tyrosine in water.

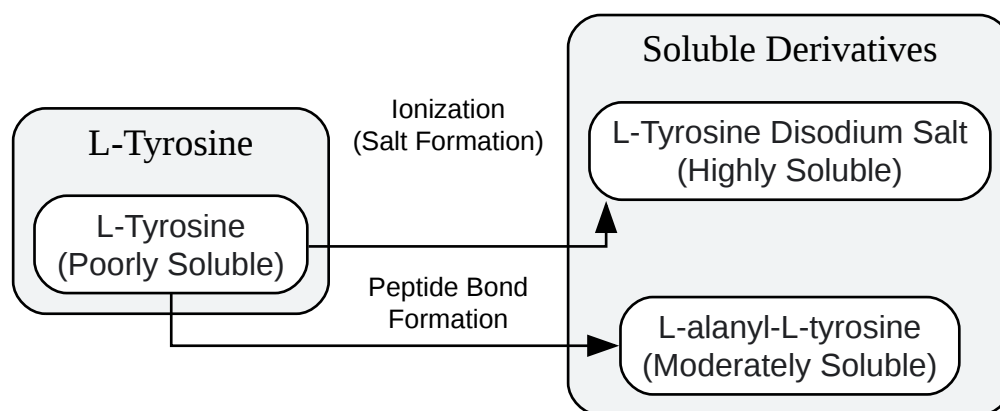
Compound	Molecular Formula	Molecular Weight (g/mol)	Solubility in Water	Temperature (°C)	pH
L-Tyrosine	C ₉ H ₁₁ NO ₃	181.19	~0.45 mg/mL	25	Neutral
L-Tyrosine Disodium Salt Dihydrate	C ₉ H ₉ NO ₃ Na ₂ · 2H ₂ O	261.19	100 mg/mL[3]	Room Temperature	Alkaline (10.5-11.5 for a 1% solution)[4]
L-alanyl-L-tyrosine	C ₁₂ H ₁₆ N ₂ O ₄	252.27	17.99 mg/mL[5]	20	Not specified
L-alanyl-L-tyrosine	C ₁₂ H ₁₆ N ₂ O ₄	252.27	4 mg/mL[6]	25	Not specified

Note: The solubility of L-alanyl-L-tyrosine is reported with some variability in the literature, which may be due to differences in experimental conditions.

The data clearly demonstrates that both the salt and dipeptide forms of L-Tyrosine offer a substantial increase in aqueous solubility compared to the parent amino acid. The disodium salt, in particular, exhibits exceptionally high solubility.

Chemical Structure Comparison

The differences in solubility can be attributed to the distinct chemical structures of these compounds. The introduction of ionic salt groups or the formation of a peptide bond alters the intermolecular forces and enhances interaction with water molecules.



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Caption: Comparison of L-Tyrosine and its soluble derivatives.

Experimental Protocol: Determination of Aqueous Solubility by the Shake-Flask Method

The following is a generalized protocol for determining and comparing the aqueous solubility of L-Tyrosine and its derivatives. This method is based on the principle of achieving equilibrium between the solid compound and its saturated solution.

Materials:

- L-Tyrosine
- L-Tyrosine disodium salt
- L-alanyl-L-tyrosine
- Deionized water
- Analytical balance
- 20 mL glass vials with screw caps
- Shaking incubator or orbital shaker set at a constant temperature (e.g., 25°C)

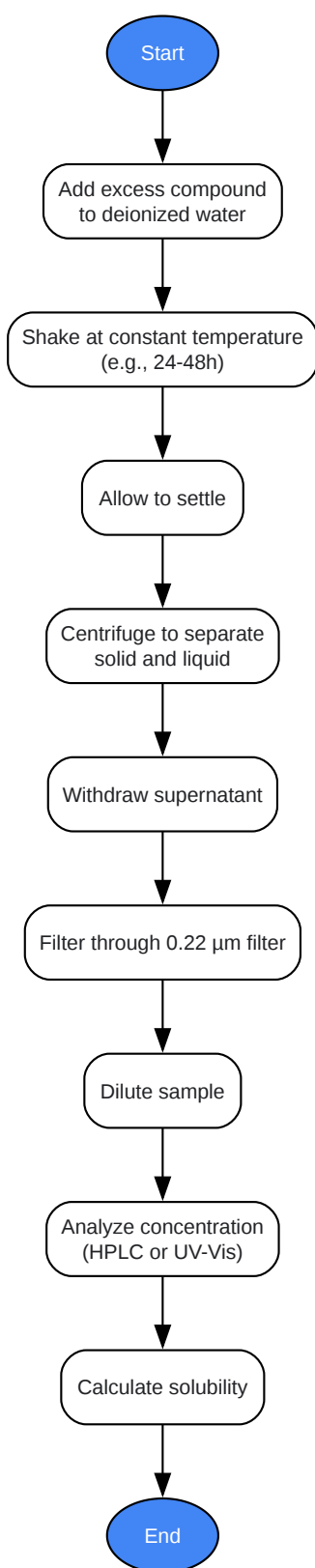
- Centrifuge
- Syringe filters (0.22 μm)
- High-Performance Liquid Chromatography (HPLC) system with a UV detector or a UV-Vis spectrophotometer
- pH meter

Procedure:

- Preparation of Supersaturated Solutions:
 - Add an excess amount of the test compound (L-Tyrosine, L-Tyrosine disodium salt, or L-alanyl-L-tyrosine) to separate 20 mL glass vials containing a known volume of deionized water (e.g., 10 mL). The amount of solid should be sufficient to ensure that undissolved particles remain after reaching equilibrium.
- Equilibration:
 - Tightly cap the vials and place them in a shaking incubator set at a constant temperature (e.g., 25°C).
 - Shake the vials at a constant speed for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Phase Separation:
 - After the equilibration period, allow the vials to stand undisturbed for at least 2 hours to allow the undissolved solid to settle.
 - Centrifuge the vials at a high speed (e.g., 10,000 rpm) for 15 minutes to further separate the solid and liquid phases.
- Sample Collection and Preparation:
 - Carefully withdraw an aliquot of the clear supernatant using a syringe.

- Filter the collected supernatant through a 0.22 μm syringe filter to remove any remaining solid particles.
- Dilute the filtered saturated solution with a known volume of deionized water to a concentration that falls within the linear range of the analytical method.
- Quantification:
 - Analyze the concentration of the dissolved compound in the diluted samples using a calibrated HPLC-UV or UV-Vis spectrophotometry method.
 - Measure the pH of the saturated solution.
- Calculation:
 - Calculate the solubility of the compound in mg/mL or g/L using the measured concentration and the dilution factor.

The following flowchart illustrates the experimental workflow for determining solubility.



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Caption: Experimental workflow for solubility determination.

Conclusion

The use of L-Tyrosine salts and dipeptides provides a reliable solution to the challenge of its low aqueous solubility. L-Tyrosine disodium salt offers a dramatic increase in solubility, making it suitable for applications requiring very high concentrations. Dipeptides like L-alanyl-L-tyrosine also significantly improve solubility and are often used in cell culture media to provide a stable and readily available source of L-Tyrosine without causing pH shock. The choice between a salt or a dipeptide will depend on the specific requirements of the experiment, including the desired concentration, pH constraints, and the biological system being studied. The provided experimental protocol offers a standardized method for researchers to verify and compare the solubility of these and other amino acid derivatives in their own laboratory settings.

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